

Personal protective equipment for handling beta-Butyrolactone

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Compound of Interest

Compound Name: *beta-Butyrolactone*

Cat. No.: *B051020*

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Essential Safety and Handling Guide for **beta-Butyrolactone**

This guide provides crucial safety protocols and logistical information for researchers, scientists, and drug development professionals handling **beta-Butyrolactone**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

beta-Butyrolactone is a flammable liquid and vapor that causes skin and eye irritation. It is also suspected of causing genetic defects and cancer.[\[1\]](#)[\[2\]](#) The International Agency for Research on Cancer (IARC) classifies **beta-Butyrolactone** in Group 2B, meaning it is possibly carcinogenic to humans.[\[1\]](#)

Hazard Classification	GHS Category
Flammable liquids	Category 3[2]
Skin corrosion/irritation	Category 2[2]
Serious eye damage/eye irritation	Category 2A[2]
Carcinogenicity	Category 1B / 2
Suspected of causing genetic defects	Mutagenicity Category 2[1]
Acute toxicity (Inhalation)	Category 2

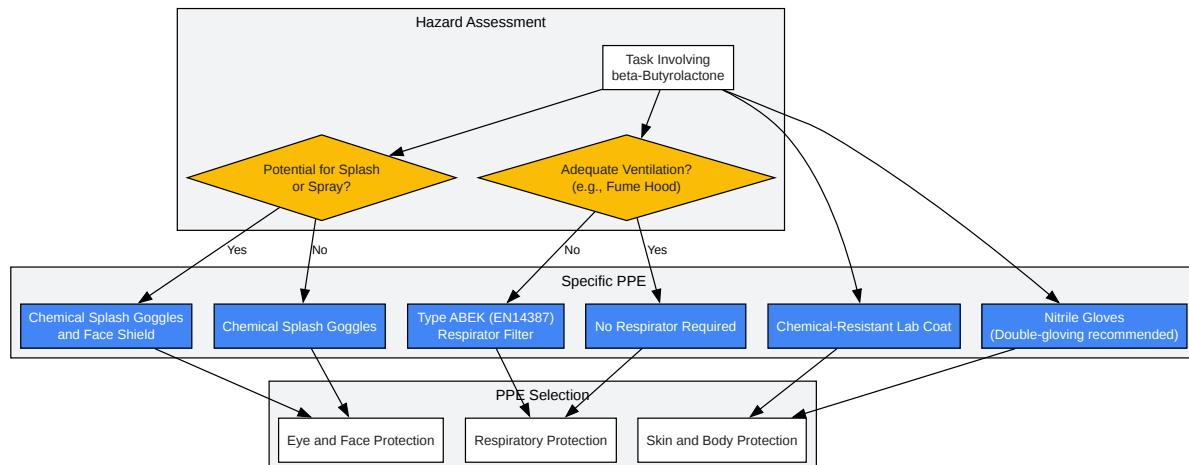
Physical and Chemical Properties

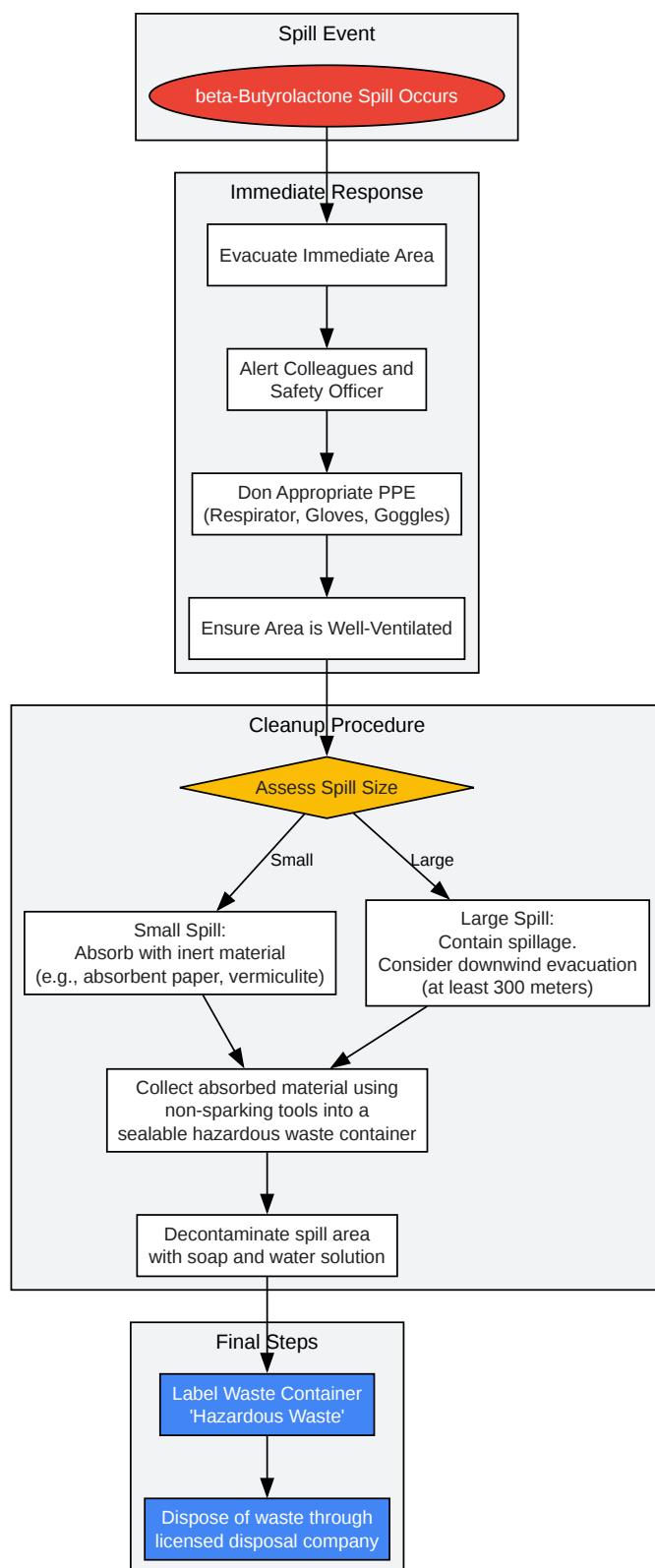
Understanding the physical and chemical properties of **beta-Butyrolactone** is essential for safe handling and storage.

Property	Value
Appearance	Colorless liquid[2][3]
Odor	Acetone-like[2]
Boiling Point	71-73 °C / 29 mmHg
Flash Point	60 °C (140 °F) - closed cup
Density	1.056 g/mL at 25 °C
Solubility in Water	≥ 100 mg/mL at 73°F[2][4]

Personal Protective Equipment (PPE)

A thorough hazard assessment is necessary to select the appropriate PPE for any task involving **beta-Butyrolactone**.^[5] The following provides guidance on selecting the necessary protective equipment.



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